

3,3'-iminobis(N,N-dimethylpropylamine) molecular structure and bonding

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Compound of Interest

1,3-Propanediamine, N,N'-

Compound Name: dimethyl-N-[3-(methylamino)propyl]-

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An In-depth Technical Guide to the Molecular Structure and Bonding of 3,3'-iminobis(N,N-dimethylpropylamine)

Abstract

3,3'-iminobis(N,N-dimethylpropylamine), also known as N,N-Bis[3-(dimethylamino)propyl]amine, is a triamine with the chemical formula $C_{10}H_{25}N_3$.^{[1][2]} At room temperature, it presents as a colorless to pale yellow liquid.^[3] This compound features a unique architecture, comprising a central secondary amine linking two N,N-dimethylpropylamine moieties.^[3] This structure imparts significant basicity and nucleophilicity, making it a versatile building block and reagent in diverse fields. Its applications range from being an intermediate in the synthesis of surfactants and corrosion inhibitors to a curing agent in epoxy resins and a reagent in the development of novel pharmaceuticals, including anticancer agents.^{[1][4][5]} This guide provides a detailed examination of its molecular structure, orbital hybridization, and intramolecular bonding, offering researchers and developers a foundational understanding of its chemical behavior.

Molecular Architecture and Connectivity

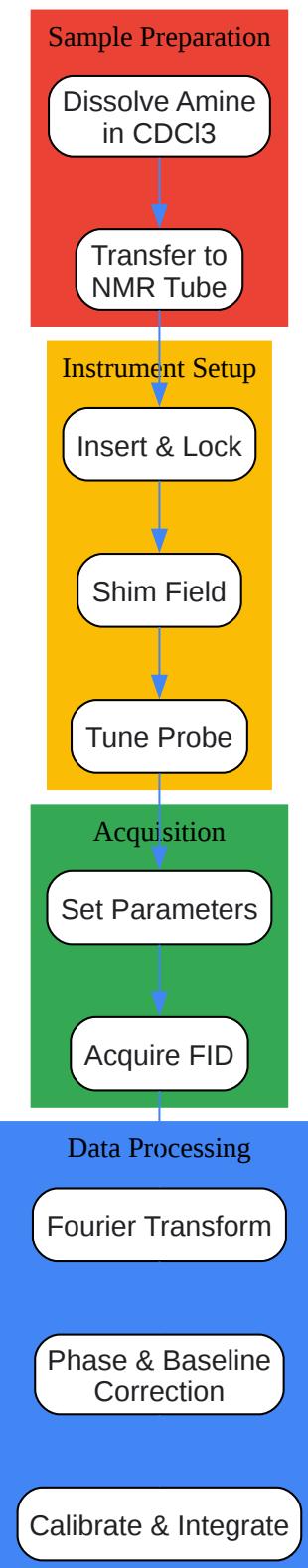
The fundamental structure of 3,3'-iminobis(N,N-dimethylpropylamine) consists of a thirteen-atom backbone (ten carbons and three nitrogens) with associated hydrogen atoms.^[6] The

molecule's IUPAC name, N'-[3-(dimethylamino)propyl]-N,N-dimethyl-1,3-propanediamine, precisely describes its connectivity.[2]

Key Structural Features:

- Central Secondary Amine: A central nitrogen atom is bonded to two carbon atoms (one from each propyl chain) and one hydrogen atom, forming a secondary amine or 'imino' group. This nitrogen possesses a lone pair of electrons.
- Terminal Tertiary Amines: Each of the two propyl chains terminates in a tertiary amine group, where a nitrogen atom is bonded to the third carbon of its respective propyl chain and two methyl groups. Each of these nitrogens also possesses a lone pair of electrons.
- Propyl Linkers: Two flexible three-carbon (propyl) chains connect the central nitrogen to the terminal tertiary amines.

This arrangement of three nitrogen atoms with varying degrees of substitution is critical to its function as a tridentate ligand in coordination chemistry and as a versatile base in organic synthesis.[7]

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